

Safety and handling precautions for 2-(Diphenylphosphino)benzaldehyde

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)benzaldehyde

Cat. No.: B1302527

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An In-depth Technical Guide to the Safety and Handling of 2-(Diphenylphosphino)benzaldehyde

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **2-(Diphenylphosphino)benzaldehyde**, a common ligand in organic synthesis.

Chemical Identification and Physical Properties

2-(Diphenylphosphino)benzaldehyde is a yellow solid organic compound.^{[1][2][3]} Key identification and physical property data are summarized below.

Property	Value
Chemical Name	2-(Diphenylphosphino)benzaldehyde
Synonyms	o-(Diphenylphosphino)benzaldehyde, (2-Formylphenyl)diphenylphosphine
CAS Number	50777-76-9[1][4][5]
Molecular Formula	C ₁₉ H ₁₅ OP[1][3]
Molecular Weight	290.3 g/mol [1][5][6]
Appearance	Yellow solid[1][3][4]
Melting Point	112 - 115 °C[1][5]
Boiling Point	No data available[1]
Solubility	No data available on water solubility. Soluble in common organic solvents.[1][3]
Odor	No information available[1]

Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification indicates it can cause skin and eye irritation, and may cause respiratory irritation.[1][3][6] It is also harmful if swallowed or inhaled.[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][3][6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[1][3][6]

GHS Pictogram:

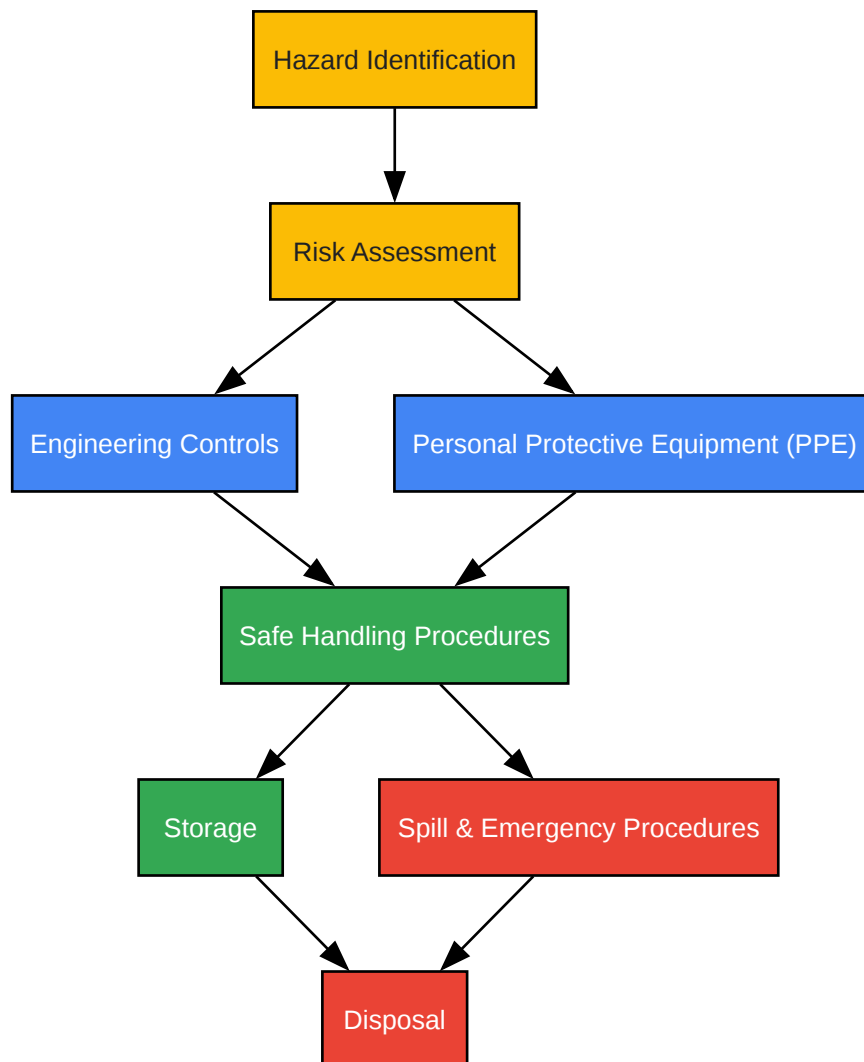
-  alt text

Signal Word: Warning[1][3]

Safety and Handling Precautions

Adherence to proper safety protocols is crucial when working with **2-(Diphenylphosphino)benzaldehyde**. The following diagram illustrates the logical workflow for safe handling.

Safe Handling Workflow for 2-(Diphenylphosphino)benzaldehyde



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Caption: Logical workflow for safe chemical handling.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [\[1\]](#)[\[8\]](#)
- Ensure adequate ventilation to control airborne concentrations. [\[7\]](#)[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment.

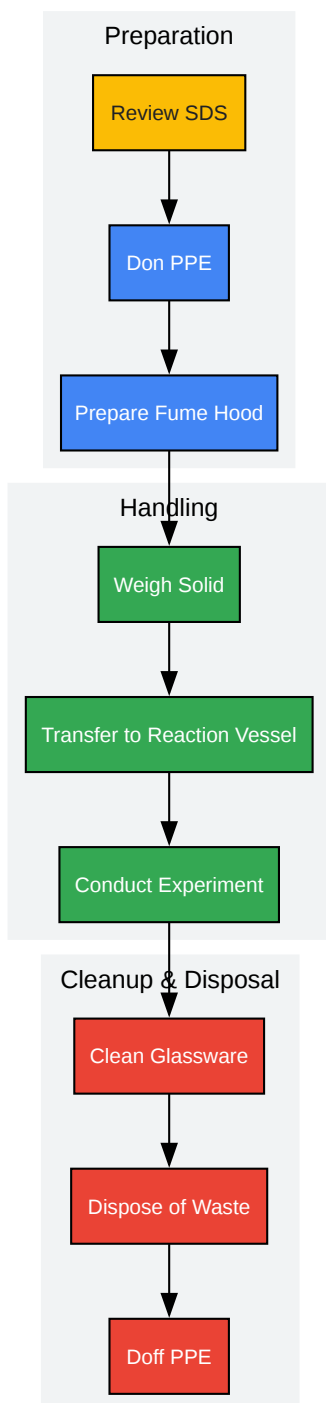
Body Part	Protection	Standard
Eyes/Face	Safety glasses with side-shields or goggles. [1] [7]	EN 166 (EU) or NIOSH (US) approved. [1] [7]
Hands	Protective gloves (e.g., Nitrile rubber). [1]	Inspect gloves before use. [9]
Skin/Body	Wear appropriate protective clothing to prevent skin exposure. [1] [7]	Lab coat.
Respiratory	Not required under normal use with adequate ventilation. For large scale or emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator is recommended. [1] [7]	Use a full-face respirator if exposure limits are exceeded. [7]

Experimental Protocols: Handling and First Aid

General Handling Protocol

The diagram below outlines a typical experimental workflow for handling 2-(Diphenylphosphino)benzaldehyde.

Experimental Workflow for Handling 2-(Diphenylphosphino)benzaldehyde



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Caption: A typical experimental workflow for chemical handling.

- Avoid contact with skin, eyes, and clothing.[1][8][9]
- Do not ingest or inhale.[1] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Avoid dust formation.[1]
- Handle in accordance with good industrial hygiene and safety practices.[1]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.[7]

First Aid Measures

Immediate medical attention is required in case of significant exposure.

Exposure Route	First Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] Get medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[1] Rinse mouth with water.[7][8]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1] If not breathing, give artificial respiration.[8] Get medical attention if you feel unwell.[1]

Storage and Stability

- Storage Conditions: Keep container tightly closed in a dry and well-ventilated place.[9][10]
The compound is air-sensitive.[1] Store under nitrogen.[9]

- Incompatible Materials: Strong oxidizing agents.[1]
- Conditions to Avoid: Incompatible products, excess heat, dust formation, and exposure to air. [1]
- Hazardous Decomposition Products: Carbon monoxide (CO), carbon dioxide (CO₂), and oxides of phosphorus.[1]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[8][9] Ensure adequate ventilation. [8][9] Avoid breathing vapors, mist, or gas.[8][9]
- Environmental Precautions: Do not let the product enter drains.[8][9]
- Methods for Cleaning Up: For spills, contain the spillage and collect with a vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[9] Adhered or collected material should be promptly disposed of.[7]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[7] Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers like the product itself.

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